

Acid Red 289 CAS number and molecular weight

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Compound of Interest

Compound Name: Acid Red 289

Cat. No.: B577069

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An In-depth Technical Guide to Acid Red 289

This technical guide provides a comprehensive overview of **Acid Red 289**, a synthetic dye with applications spanning from industrial coloring to advanced scientific research. Tailored for researchers, scientists, and drug development professionals, this document details the physicochemical properties, analytical methodologies, and safety aspects of **Acid Red 289**, presenting data in a clear and accessible format.

Core Properties of Acid Red 289

Acid Red 289 is a water-soluble dye belonging to the xanthene class of colorants.^[1] It is recognized for its vibrant red hue and is utilized in a variety of sectors, including the textile, cosmetic, and ink industries.^{[1][2][3]} In the realm of scientific research, it serves as a biological stain for the visualization of cellular structures.^[3]

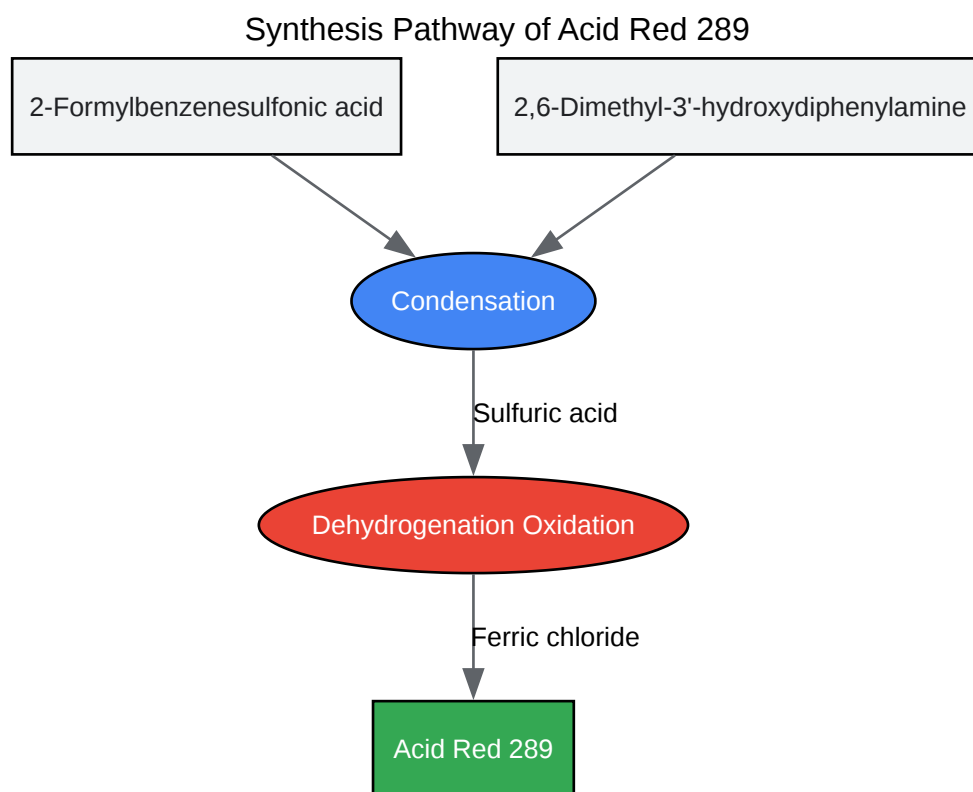
Physicochemical and Identification Data

The fundamental properties of **Acid Red 289** are summarized in the table below, providing key identifiers and molecular characteristics.

Property	Value	Reference
CAS Number	12220-28-9	[4]
Molecular Formula	C ₃₅ H ₂₉ N ₂ NaO ₇ S ₂	[4]
Molecular Weight	676.74 g/mol	[4]
Appearance	Deep red powder	[1]
Solubility	Soluble in water	[1]
Lambda max (H ₂ O)	525.0 to 529.0 nm	[5][6]
C.I. Number	45110	[4]

Synthesis of Acid Red 289

The manufacturing of **Acid Red 289** involves a multi-step chemical synthesis process. The primary method consists of the condensation of 2-Formylbenzenesulfonic acid and 2,6-Dimethyl-3'-hydroxydiphenylamine in the presence of sulfuric acid. This is followed by dehydrogenation oxidation with ferric chloride to yield the final product.[4]



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A simplified diagram illustrating the key stages in the synthesis of **Acid Red 289**.

Experimental Protocols and Analytical Methodologies

The characterization and quantification of **Acid Red 289** rely on several advanced analytical techniques. Below are detailed descriptions of the common experimental protocols.

High-Performance Liquid Chromatography (HPLC)

HPLC is a primary method for assessing the purity and concentration of **Acid Red 289**. A common approach utilizes a reversed-phase C18 column.^[7]

- Column: Reversed-phase C18

- Mobile Phase: A gradient or isocratic elution with a mixture of an organic solvent (e.g., acetonitrile) and an aqueous buffer (e.g., phosphate buffer) at a specific pH.[\[7\]](#)
- Detection: UV-Visible spectrophotometer, monitoring at the lambda max of the dye (525.0 to 529.0 nm).
- Purpose: To separate **Acid Red 289** from impurities, isomers, and other components in a mixture.

Spectroscopic Analysis

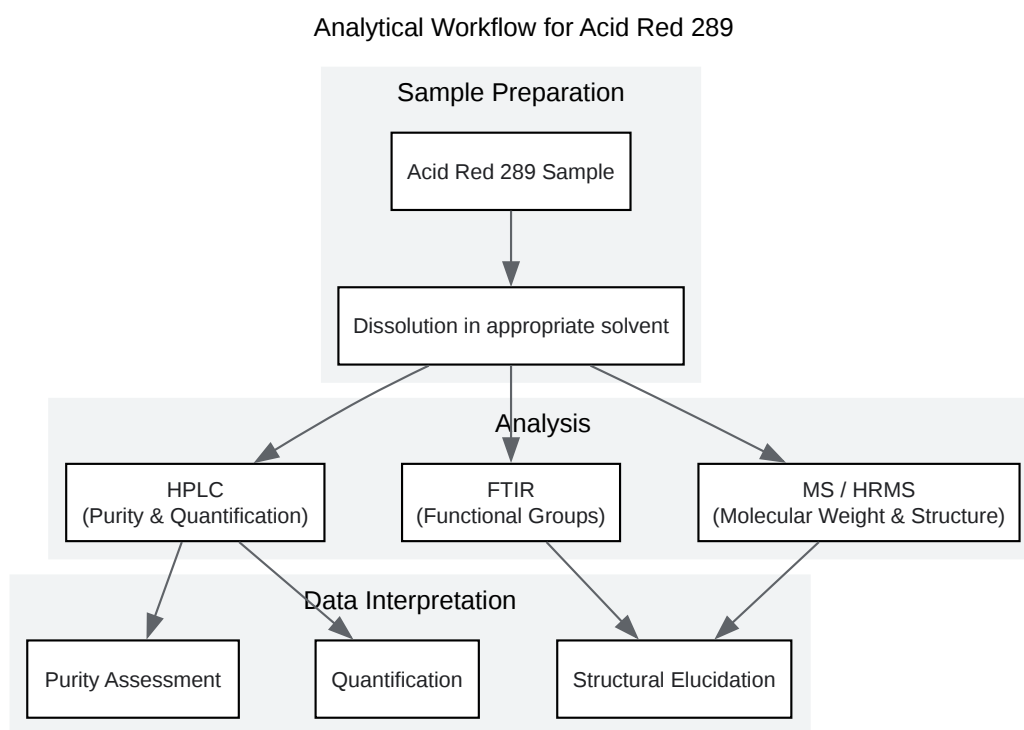
Spectroscopic methods are crucial for the structural elucidation and identification of **Acid Red 289**.

Fourier-Transform Infrared (FTIR) Spectroscopy: FTIR is employed to identify the functional groups present in the molecule.[\[7\]](#)

Wavenumber (cm ⁻¹)	Vibration	Functional Group
1170–1200	S=O stretch	Sulfonate groups
~1590	N=N stretch	Azo linkage

Mass Spectrometry (MS): MS is used to confirm the molecular weight and to study the fragmentation patterns of **Acid Red 289**.[\[7\]](#) High-resolution mass spectrometry (HRMS) can provide the exact elemental composition.[\[7\]](#)

- Expected Molecular Ion: $[M-Na]^-$ at m/z 653
- Key Fragmentation Pathways:
 - Loss of sulfonate groups (SO₃), resulting in a mass loss of 80 Da.[\[7\]](#)
 - Cleavage of the amino linkages.[\[7\]](#)
 - Fragmentation of the central xanthene ring.[\[7\]](#)



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A flowchart depicting a typical analytical workflow for the characterization of **Acid Red 289**.

Toxicological and Environmental Considerations

Like many azo dyes, **Acid Red 289** may pose environmental and health concerns due to the potential formation of aromatic amines upon degradation.[2]

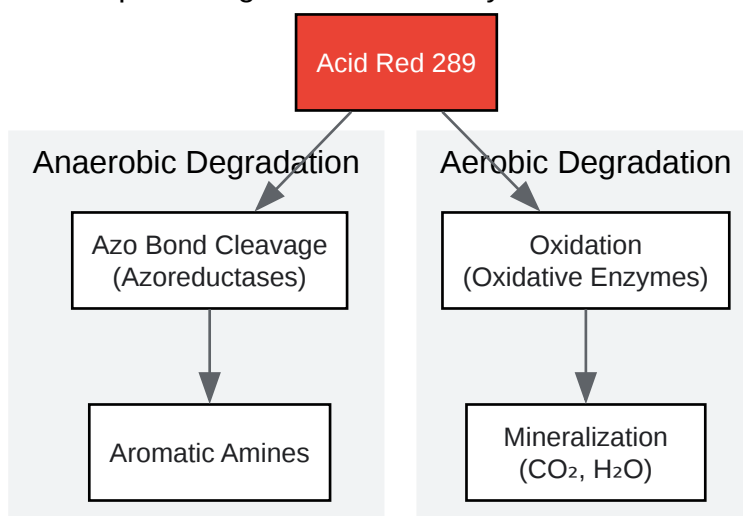
Toxicity Profile

Detailed toxicological data for **Acid Red 289** is limited. However, a safety data sheet for a product containing acid red indicates that it can cause skin and serious eye irritation.[8] It is not classified as a carcinogen or mutagen based on available data.[8]

Environmental Fate and Degradation

The biodegradation of **Acid Red 289** can occur under both aerobic and anaerobic conditions. [7] Anaerobic degradation often involves the reductive cleavage of the azo bond by azoreductases. [7] Aerobic degradation, on the other hand, typically involves oxidative enzymes. [7] The degradation of azo dyes can lead to the formation of aromatic amines, which are of environmental concern. [2] Advanced analytical techniques such as GC-MS and LC-MS are used to identify the byproducts of degradation. [7]

Conceptual Degradation Pathway of Acid Red 289



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A diagram showing the conceptual pathways for the environmental degradation of **Acid Red 289**.

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